

(E)-9-Eicosene molecular formula and weight

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Compound of Interest

Compound Name: 9-Eicosene, (E)-
Cat. No.: B116446

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Physicochemical Data

The fundamental molecular characteristics of (E)-9-Eicosene are summarized below. This data is essential for a variety of applications, including analytical chemistry, reaction stoichiometry, and formulation development.

Property	Value
Molecular Formula	C ₂₀ H ₄₀ [1] [2] [3] [4] [5]
Molecular Weight	280.5 g/mol [2] [3] [5]
IUPAC Name	(E)-icos-9-ene [1] [2]
CAS Number	42448-90-8 [1] [2] [4]
Canonical SMILES	CCCCCCCCCCC/C=C/CCCCCCCC [2]
InChI Key	UVLKUUBSZXVVDZ-HTXNQAPBSA-N [1] [2]

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References

- 1. 9-Eicosene, (E)- | 42448-90-8 | Benchchem [benchchem.com]
- 2. Buy 9-Eicosene, (E)- | 42448-90-8 [smolecule.com]
- 3. 9-Eicosene, (E)- | C20H40 | CID 5365037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. nmppdb.com.ng [nmppdb.com.ng]
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